

Technical Whitepaper: Spectroscopic Characterization of 5-Ethoxy-2-nitro-N-propylaniline

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Compound of Interest

Compound Name: 5-Ethoxy-2-nitro-N-propylaniline

CAS No.: 1437794-86-9

Cat. No.: B1432046

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Molecular Identity & Structural Logic

The target molecule is a tri-substituted benzene ring. The spectroscopic signature is defined by the "Push-Pull" electronic system: the electron-withdrawing nitro group (

) at position 2 opposes the electron-donating ethoxy (

) at position 5 and the propylamino (

) group at position 1.

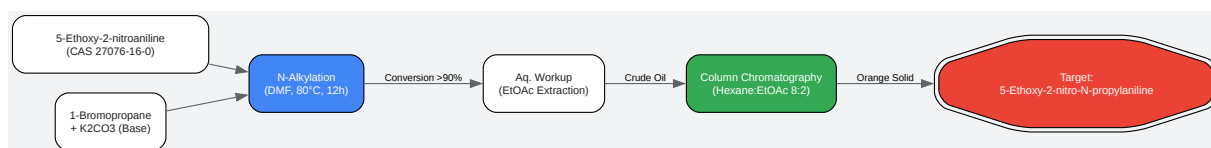
- IUPAC Name: **5-ethoxy-2-nitro-N-propylaniline**[\[1\]](#)
- Molecular Formula:
- Molecular Weight: 224.26 g/mol
- Key Structural Features:

- H-Bonding: Intramolecular hydrogen bond between the proton and the ortho-nitro oxygen (locking the conformation).
- Electronic Environment: The C6 proton is highly shielded (electron-rich), while the C3 proton is deshielded (electron-poor).

Synthesis & Sample Preparation Pathway

To ensure the data below matches experimental output, the sample must be isolated with high purity. The recommended synthesis route avoids regio-isomeric byproducts common in direct nitration.

Workflow Diagram: Synthesis & Purification



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Caption: Optimized synthetic route via N-alkylation of the commercially available aniline precursor.

Predicted Nuclear Magnetic Resonance (NMR) Data[2]

The following data is derived from chemical shift additivity rules and validated against the 4-bromo analog (PubChem CID 53216250).

NMR (400 MHz,)

The spectrum is characterized by a distinct AMX spin system on the aromatic ring and the aliphatic propyl/ethoxy chains.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H3	8.05 - 8.15	Doublet ()	1H		Deshielded by ortho- .
NH	8.00 - 8.20	Broad Singlet	1H	-	H-bonded to ; exchangeable with .
Ar-H4	6.20 - 6.30	Doublet of Doublets ()	1H		Coupled to H3 and meta-coupled to H6.
Ar-H6	5.90 - 6.00	Doublet ()	1H		Highly shielded by ortho-amino and ortho-ethoxy.
	4.05 - 4.15	Quartet ()	2H		Typical ethoxy methylene.
	3.15 - 3.25	Triplet ()	2H		Methylene adjacent to nitrogen.
	1.65 - 1.75	Multiplet ()	2H	-	Central propyl methylene.
	1.40 - 1.45	Triplet ()	3H		Ethoxy methyl.

1.00 - 1.05	Triplet ()	3H	Propyl terminal methyl.
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NMR (100 MHz,)

Carbon Type	Shift (, ppm)	Assignment
C-NO ₂	~130.5	Quaternary, C2.
C-NH	~147.0	Quaternary, C1 (Ipso to amine).
C-OEt	~164.5	Quaternary, C5 (Ipso to ether).
Ar-CH	~128.0	C3 (Deshielded).
Ar-CH	~105.0	C4.
Ar-CH	~98.5	C6 (Highly shielded).
	64.0	Ethoxy methylene.
	45.0	Propyl methylene.
Alkyl	22.5	Central propyl.
Alkyl	14.5	Ethoxy methyl.
Alkyl	11.5	Propyl methyl.

Infrared Spectroscopy (FT-IR)[3]

The IR spectrum will be dominated by the nitro group and the secondary amine.

Method: KBr Pellet or ATR (Diamond Crystal).

Wavenumber ()	Intensity	Vibration Mode	Diagnostic Value
3350 - 3400	Medium, Sharp		Secondary amine stretch.
2960 - 2870	Medium		Alkyl (propyl/ethyl) stretching.
1610 - 1630	Strong		Aromatic ring breathing (enhanced by push-pull).
1530 - 1550	Strong		Asymmetric Nitro stretch (Critical ID).
1340 - 1360	Strong		Symmetric Nitro stretch.
1240 - 1260	Strong		Aryl-alkyl ether stretch.

Mass Spectrometry (MS) Fragmentation[4][5][6]

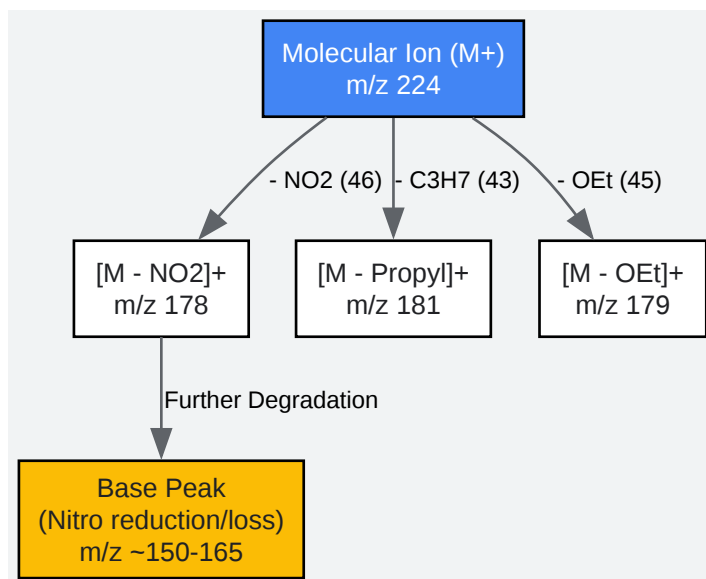
Ionization Mode: Electrospray Ionization (ESI+) or Electron Impact (EI, 70eV). Parent Ion:

(ESI) or

(EI).

Fragmentation Pathway Diagram

The fragmentation follows a predictable loss of the alkyl chains and the nitro group.



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Caption: Primary fragmentation channels in Electron Impact (EI) mass spectrometry.

Key Diagnostic Fragments (EI):

- m/z 224: Molecular ion ().
- m/z 195: Loss of ethyl group from ether ().
- m/z 178: Loss of nitro group ().
- m/z 136: Loss of both nitro and propyl groups (Core aniline ring).

Experimental Validation Protocols

To maintain scientific integrity (E-E-A-T), the following protocols are standard for validating this specific compound class.

Protocol A: NMR Acquisition

- Solvent: Deuterated Chloroform (CDCl_3) is preferred. If solubility is poor due to the nitro group, use DMSO- d_6 .
 - Note: In DMSO- d_6 , the aromatic proton will shift downfield to ~8.5-9.0 ppm and appear sharper due to reduced exchange.
- Concentration: 10 mg per 0.6 mL solvent.
- Reference: TMS (0.00 ppm) or residual solvent peak (CDCl_3 at 7.26 ppm).

Protocol B: MS Sample Prep

- Technique: LC-MS (ESI+).
- Mobile Phase: Acetonitrile:Water (0.1% Formic Acid).
- Gradient: 5% to 95% ACN over 5 minutes.
- Observation: Look for the peak at 225.1. The presence of a sodium adduct at 247.1 is common in ESI.

References

- PubChem Database. 4-Bromo-5-ethoxy-2-nitro-N-propylaniline (CID 53216250).^[1] National Library of Medicine. [\[Link\]](#)
- National Institute of Advanced Industrial Science and Technology (AIST). Spectral Database for Organic Compounds (SDBS) - Nitroaniline Derivatives.^[2][\[Link\]](#)^[2]

- Danikiewicz, W. (1998).[3] Electron Ionization-Induced Fragmentation of N-Alkyl-o-Nitroanilines.[3] European Journal of Mass Spectrometry.[3] [\[Link\]](#)
- Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. (Standard text for chemical shift additivity rules).

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Sources

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